

# Technical Guide: Ethyl 3,4-dimethoxyphenylacetate

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## Compound of Interest

Compound Name: *Ethyl 3,4-dimethoxyphenylacetate*

Cat. No.: *B102177*

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## Introduction

**Ethyl 3,4-dimethoxyphenylacetate**, also known as ethyl homoveratrate, is an organic chemical compound that serves primarily as an intermediate in synthetic chemistry. Its molecular structure, featuring a substituted benzene ring, makes it a valuable precursor for the synthesis of more complex molecules, including some pharmaceuticals. This document provides a comprehensive overview of its chemical properties, synthesis, and analytical data.

## Chemical and Physical Properties

**Ethyl 3,4-dimethoxyphenylacetate** is a derivative of benzeneacetic acid. The quantitative properties of this compound are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_{12}H_{16}O_4$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	224.25 g/mol	<a href="#">[1]</a>
CAS Registry Number	18066-68-7	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	ethyl 2-(3,4-dimethoxyphenyl)acetate	<a href="#">[1]</a>

**Synonyms:**

- Benzeneacetic acid, 3,4-dimethoxy-, ethyl ester[2]
- Acetic acid, (3,4-dimethoxyphenyl)-, ethyl ester[2]
- Ethyl dimethoxyphenylacetate[2]
- Homoveratric acid, ethyl ester[2]

## Synthesis Protocol

The most common method for the synthesis of **Ethyl 3,4-dimethoxyphenylacetate** is the Fischer esterification of 3,4-dimethoxyphenylacetic acid with ethanol in the presence of an acid catalyst. A modern adaptation of this method utilizes microwave irradiation to accelerate the reaction.

### Microwave-Assisted Fischer Esterification

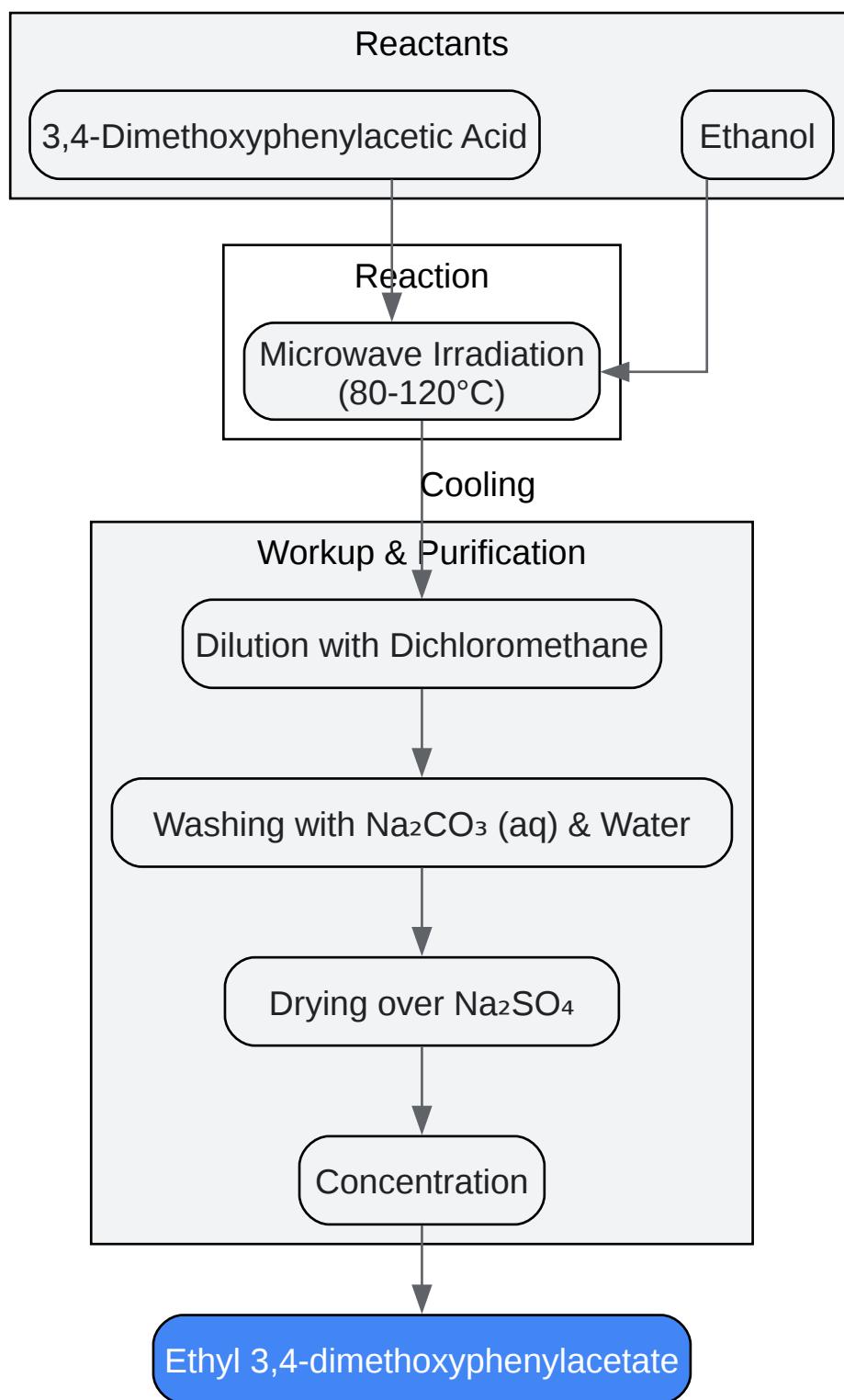
This protocol is adapted from a general procedure for the synthesis of **Ethyl 3,4-dimethoxyphenylacetate**[3].

**Materials:**

- 3,4-dimethoxyphenylacetic acid
- Ethanol
- Dichloromethane
- Saturated sodium carbonate solution
- Anhydrous sodium sulfate
- Microwave reactor (e.g., Anton Paar Monowave 300)
- Reaction glass tube with screw cap and magnetic stirrer

**Procedure:**

- In a suitable reaction glass tube equipped with a magnetic stirrer, mix 3,4-dimethoxyphenylacetic acid (0.6 mol) and ethanol (1.5-2 mol) until a wet mixture is formed[3].
- Place the sealed reaction mixture into the microwave reactor.
- Irradiate the mixture at 80°C for 8 minutes or at 120°C for 20 minutes[3].
- After the reaction is complete, allow the mixture to cool to room temperature.
- Dilute the cooled mixture with dichloromethane (41 mL) and filter by gravity[3].
- Wash the filtrate with additional dichloromethane.
- Transfer the organic filtrate to a separatory funnel and wash sequentially with a saturated sodium carbonate solution and then with water[3].
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter the dried solution and concentrate it under reduced pressure to yield the final product, **Ethyl 3,4-dimethoxyphenylacetate**[3].



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Caption: Synthesis workflow for **Ethyl 3,4-dimethoxyphenylacetate**.

## Analytical Data

### Mass Spectrometry

The electron ionization mass spectrum of **Ethyl 3,4-dimethoxyphenylacetate** is characterized by its molecular ion peak and several key fragments.

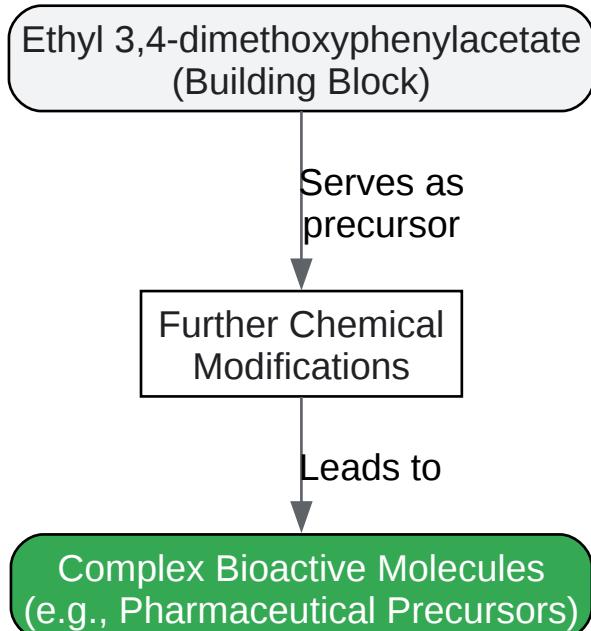
m/z (Mass-to-Charge Ratio)	Interpretation	Source(s)
224	Molecular Ion [M] <sup>+</sup>	<a href="#">[1]</a>
151	Dominant fragment ion	<a href="#">[1]</a>

### Nuclear Magnetic Resonance (NMR) Spectroscopy

While detailed spectral data requires direct access to spectral databases, typical chemical shifts for the protons (<sup>1</sup>H NMR) and carbons (<sup>13</sup>C NMR) in structures similar to **Ethyl 3,4-dimethoxyphenylacetate** are well-established. Data for this specific compound is available in databases such as SpectraBase[\[1\]](#).

### Applications in Synthesis

While there is limited documented evidence of direct, large-scale biological or pharmacological activity of **Ethyl 3,4-dimethoxyphenylacetate** itself, its structural motifs are present in various bioactive molecules. Its primary role is as a chemical intermediate. For instance, related compounds like 3,4-dimethoxyphenylacetone and 3,4-dimethoxybenzyl cyanide are known precursors in the synthesis of pharmaceuticals such as METHYLDOPA (an antihypertensive agent) and Verapamil (a calcium channel blocker)[\[4\]](#)[\[5\]](#). This suggests that **Ethyl 3,4-dimethoxyphenylacetate** is a valuable building block for creating more complex molecular architectures in drug discovery and development.



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## References

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